

An In-depth Technical Guide to Dimethyl Pimelate-d4

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Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B15553936*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl pimelate-d4 is the deuterium-labeled form of Dimethyl pimelate. Stable isotope-labeled compounds, such as **Dimethyl pimelate-d4**, are crucial tools in drug development and metabolic research. The incorporation of deuterium atoms provides a distinct mass signature that allows for its differentiation from its endogenous, non-labeled counterpart by mass spectrometry. This property makes it an ideal internal standard for quantitative bioanalysis, ensuring accuracy and precision in pharmacokinetic and toxicokinetic studies.^[1] Furthermore, deuterium labeling can be used to trace the metabolic fate of molecules in vivo, providing valuable insights into biochemical pathways and drug metabolism.^[1] This guide provides a comprehensive overview of the structure, synthesis, and applications of **Dimethyl pimelate-d4**, with a focus on experimental protocols relevant to drug development professionals.

Core Properties and Structure

Dimethyl pimelate-d4 is a deuterated isotopologue of dimethyl heptanedioate. The deuterium atoms are typically located on the carbon atoms adjacent to the carbonyl groups, providing stability against back-exchange.

Chemical Structure:

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl pimelate-d4** and its non-deuterated analog is presented in the table below for easy comparison.

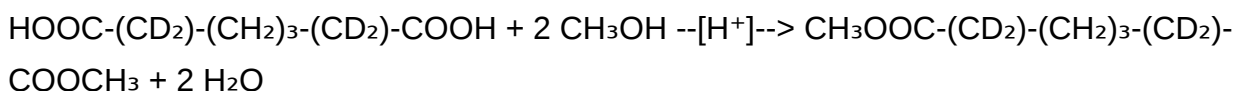
Property	Dimethyl pimelate-d4	Dimethyl pimelate (non-deuterated)
Molecular Formula	C ₉ H ₁₂ D ₄ O ₄	C ₉ H ₁₆ O ₄
Molecular Weight	192.25 g/mol	188.22 g/mol
CAS Number	120811-82-7	1732-08-7
Appearance	Colorless to pale yellow liquid	Colorless to pale yellow liquid
Boiling Point	250.3 ± 0.0 °C at 760 mmHg	121-122 °C at 11 mmHg
Density	1.0 ± 0.1 g/cm ³	1.041 g/mL at 25 °C
Solubility	Soluble in organic solvents (e.g., DMSO, Methanol)	Soluble in organic solvents (e.g., DMSO, Methanol)

Experimental Protocols

Synthesis of Dimethyl pimelate-d4

The most direct synthetic route to **Dimethyl pimelate-d4** involves the esterification of its corresponding deuterated carboxylic acid, Pimelic acid-d4, which is commercially available.[\[1\]](#) The Fischer esterification is a standard and effective method for this transformation.

Reaction:



Materials:

- Pimelic acid-d4

- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Magnesium sulfate (anhydrous)
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve Pimelic acid-d₄ in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Attach a reflux condenser and heat the mixture to reflux for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Remove the methanol under reduced pressure using a rotary evaporator.
- To the remaining aqueous layer, add diethyl ether and transfer the mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether (3x).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude **Dimethyl pimelate-d4**.
- The crude product can be further purified by vacuum distillation or column chromatography if necessary.

Bioanalytical Method using Dimethyl pimelate-d4 as an Internal Standard

This protocol outlines a general procedure for the quantification of an analyte in a biological matrix (e.g., plasma) using **Dimethyl pimelate-d4** as an internal standard (IS) with LC-MS/MS. This method is based on established principles for bioanalytical method validation.^[2]

Materials:

- Biological matrix (e.g., human plasma)
- Analyte of interest
- **Dimethyl pimelate-d4** (as internal standard)
- Acetonitrile (ACN)
- Formic acid
- Water (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare a stock solution of the analyte and **Dimethyl pimelate-d4** in a suitable organic solvent (e.g., methanol or DMSO).
 - Prepare working solutions of the analyte for the calibration curve and quality control (QC) samples by serial dilution of the stock solution.
 - Prepare a working solution of the internal standard (**Dimethyl pimelate-d4**) at a fixed concentration.
- Sample Preparation (Protein Precipitation):
 - To 100 μ L of plasma sample (calibration standard, QC, or unknown), add 10 μ L of the **Dimethyl pimelate-d4** internal standard working solution.
 - Vortex for 30 seconds.
 - Add 300 μ L of cold acetonitrile to precipitate the plasma proteins.[\[2\]](#)
 - Vortex vigorously for 1 minute.
 - Centrifuge the samples at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.[\[2\]](#)
 - Carefully transfer the supernatant to a clean tube.
- Evaporation and Reconstitution:
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.[\[2\]](#)
 - Reconstitute the dried residue in 100 μ L of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).[\[2\]](#)
 - Vortex to ensure complete dissolution.
- LC-MS/MS Analysis:

- Inject an appropriate volume of the reconstituted sample onto the LC-MS/MS system.
- Chromatographic Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.4 mL/min
 - Column Temperature: 40°C
- Mass Spectrometric Conditions (Example):
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative depending on the analyte.
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - Monitor the specific precursor-to-product ion transitions for both the analyte and **Dimethyl pimelate-d4**.
- Quantification:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

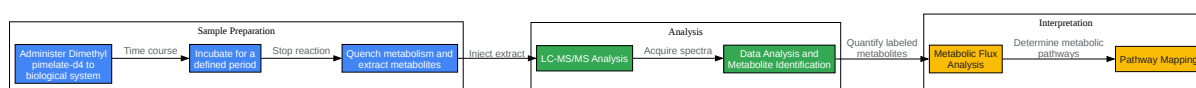
Signaling Pathways and Experimental Workflows

While **Dimethyl pimelate-d4** is primarily used as an internal standard, its non-deuterated counterpart, pimelic acid, is involved in certain metabolic pathways, such as the biosynthesis of

lysine in some organisms.[1] A hypothetical experimental workflow to trace the metabolic fate of pimelic acid using **Dimethyl pimelate-d4** is depicted below.

Logical Workflow for a Metabolic Tracer Study

This diagram illustrates a conceptual workflow for investigating the metabolic conversion of pimelic acid in a biological system using its deuterated form.



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Caption: A logical workflow for a metabolic tracer study using **Dimethyl pimelate-d4**.

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References

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